

Physical and chemical properties of N-Benzylideneaniline

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Compound of Interest

Compound Name: N-Benzylideneaniline

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An In-depth Technical Guide to the Physical and Chemical Properties of **N-Benzylideneaniline**

Introduction

N-Benzylideneaniline, also known as benzalaniline or N,1-diphenylmethanimine, is an aromatic Schiff base, a class of compounds characterized by the azomethine group ($-C=N-$).^[1] With the chemical formula $C_{13}H_{11}N$, this compound serves as a crucial intermediate in various fields of organic synthesis and is a model for studying the properties and reactivity of imines.^[2] Its applications are found in the synthesis of dyes, pharmaceuticals, agrochemicals, and as ligands in coordination chemistry.^[3] This guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **N-Benzylideneaniline**, along with detailed experimental protocols for its synthesis and characterization.

Physical Properties

N-Benzylideneaniline is typically a pale yellow to yellow-brown crystalline solid or powder at room temperature.^{[4][3][5][6]} It is generally insoluble in water but shows good solubility in various organic solvents.^{[3][6][7]}

A summary of its key physical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₁ N	[4][8][9]
Molecular Weight	181.23 g/mol	[7][8]
Appearance	White to pale yellow or yellow-brown crystalline powder/needles.[4][5][6][7]	[4][5][6][7]
Melting Point	49-54 °C[5][6][7][10]	[5][6][7][10]
Boiling Point	300 °C at 760 mmHg	[6][7][11]
Density	0.956 - 1.045 g/cm ³	[7][10][11]
Flash Point	>110 °C (>230 °F)[8][10]	[8][10]
Vapor Pressure	0.002 - 0.00299 mmHg at 25°C	[7][9]
pKa	3.23 ± 0.30 (Predicted)	[4][8]
Solubility	Insoluble in water.[6] Soluble in ethanol, diethyl ether, chloroform, methanol, acetic anhydride, and carbon disulfide.[3][6][7][8]	[3][6][7][8]
Refractive Index	1.55 - 1.6118 (estimate)	[7][10][11]

Crystal Structure

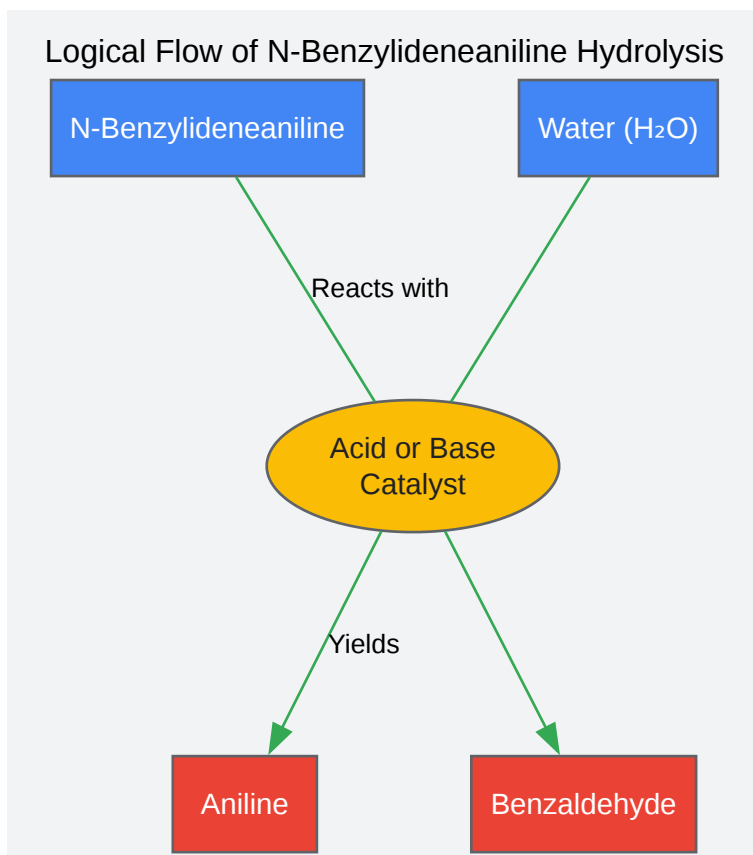
The crystal structure of **N-benzylideneaniline** has been determined, revealing a non-planar conformation. The aromatic rings are inclined to each other, and the torsion angle between the H-C=N plane and the N-phenyl ring is a key structural parameter.[9][12]

Crystal System Parameter	Value	Reference(s)
Space Group	P 1 21/c 1	[9]
a	11.9503 Å	[9]
b	7.9347 Å	[9]
c	12.1664 Å	[9]
β	118.321 °	[9]

Chemical Properties and Reactivity

The chemistry of **N-Benzylideneaniline** is dominated by the reactivity of the imine (azomethine) functional group.

- **Hydrolysis:** As a Schiff base, it is susceptible to hydrolysis, reverting to its parent aldehyde (benzaldehyde) and amine (aniline). This reaction is typically catalyzed by acid or base.
- **Reduction:** The C=N double bond can be readily reduced to form N-benzylaniline.
- **Reactivity at the Imine Carbon:** The imine carbon is electrophilic and can be attacked by nucleophiles.
- **Coordination Chemistry:** The nitrogen atom of the azomethine group possesses a lone pair of electrons, allowing **N-benzylideneaniline** to act as a ligand in the formation of metal complexes.[1][13] For example, it forms a complex with Nickel(II).[13][14]
- **Photocatalysis:** **N-benzylideneaniline** and its derivatives can undergo single-electron reduction under visible-light photocatalysis to generate α -amino radical intermediates.[15] These intermediates are valuable in synthetic chemistry for creating new carbon-carbon and carbon-nitrogen bonds, such as in the synthesis of 1,2-diamines.[15]
- **Reaction with Benzyne:** It reacts with benzyne to yield N-(o-anilinobenzhydryl)aniline and 5,6-dihydro-5,6-diphenylphenanthridine.[16]



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N-Benzylideneaniline Hydrolysis Pathway

Spectroscopic Data

Infrared (IR) Spectroscopy

The IR spectrum of **N-benzylideneaniline** is characterized by several key absorption bands. The most prominent is the stretching vibration of the C=N (azomethine) group.

Wavenumber (cm ⁻¹)	Assignment	Reference(s)
~1625 - 1629	C=N stretching vibration	[13][17]
~3060	Aromatic =C-H stretching	[13]
~1191	Ar-N stretching	[13]
~690	C-H out-of-plane bending (monosubstituted)	[13]

Upon photoisomerization from the trans to the cis form at low temperatures, changes in the IR spectrum are observed, indicating an increase in the non-coplanarity of the aniline ring with the rest of the molecule.^[18]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Both ^1H and ^{13}C NMR spectroscopy are used to confirm the structure of **N-benzylideneaniline**. The spectra are typically recorded in deuterated chloroform (CDCl_3).^[19]

^1H NMR:

Chemical Shift (δ , ppm)	Multiplicity	Assignment	Reference(s)
~10.0 / 8.44	Singlet	Azomethine proton (CH=N)	^[13] ^[19]
~7.20 - 7.92	Multiplet	Aromatic protons	^[19]

^{13}C NMR:

Chemical Shift (δ , ppm)	Assignment	Reference(s)
~193.8 / 160.4	Azomethine carbon (C=N)	^[13] ^[19]
~120.8 - 152.1	Aromatic carbons	^[19]

UV-Visible Spectroscopy

UV-Vis spectroscopy of **N-benzylideneaniline** in solution reveals absorption bands corresponding to electronic transitions within the molecule. Theoretical studies combining time-dependent density functional theory (TD-DFT) and the polarizable continuum model (PCM) have been used to simulate and interpret its absorption spectrum.^[20]^[21] The spectrum is influenced by the non-planar structure of the molecule, with the aniline ring being twisted out of the plane of the C=N bond.^[21] When complexed with nickel, a maximum absorbance is observed at 360 nm.^[1]^[13]

Experimental Protocols

Synthesis of N-Benzylideneaniline

N-Benzylideneaniline is synthesized via the condensation reaction (a Schiff base reaction) of benzaldehyde and aniline.[\[1\]](#)[\[13\]](#)[\[22\]](#)[\[23\]](#)

Materials:

- Benzaldehyde (freshly distilled)
- Aniline (freshly distilled)
- 95% Ethanol or Absolute Ethanol
- Round-bottom flask or Erlenmeyer flask
- Magnetic stirrer or mechanical stirrer
- Ice bath

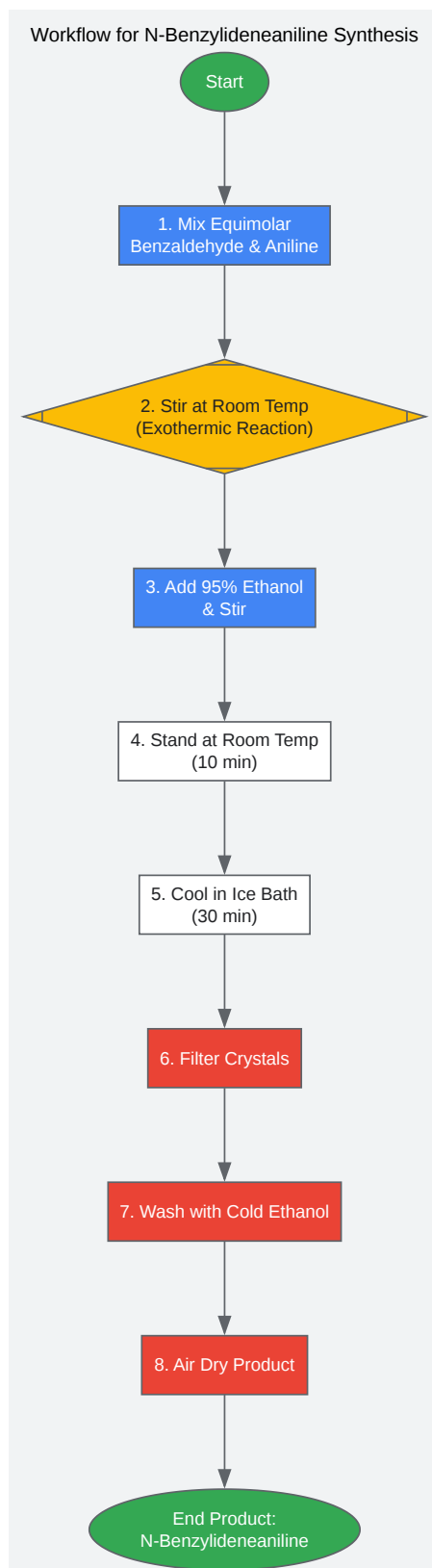
Procedure 1 (Room Temperature):[\[22\]](#)[\[24\]](#)

- In a suitable flask equipped with a stirrer, place one molar equivalent of benzaldehyde.
- While stirring rapidly, add one molar equivalent of aniline. An exothermic reaction will occur after a few seconds, accompanied by the separation of water.[\[22\]](#)
- Allow the mixture to stand for approximately 15 minutes.
- Add ~1.5 to 2 volumes of 95% ethanol (relative to the initial reactants) and stir vigorously for an additional 5-10 minutes.[\[22\]](#)[\[24\]](#)
- Let the mixture stand at room temperature for 10 minutes, during which crystallization should begin.[\[22\]](#)[\[24\]](#)
- Place the flask in an ice bath for at least 30 minutes to complete the crystallization process.[\[24\]](#)

- Collect the crystals by vacuum filtration, wash them with a small amount of cold 95% ethanol, and allow them to air-dry.[\[24\]](#)
- The crude product can be recrystallized from 85% ethanol to yield pale yellow crystals with a melting point of 50-52 °C.[\[22\]](#)[\[24\]](#)

Procedure 2 (With Reflux):[\[13\]](#)

- Mix equimolar quantities of benzaldehyde and aniline in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Heat the mixture to 80 °C and allow it to reflux for four hours.[\[13\]](#)
- After reflux, pour the hot mixture with fast stirring into a beaker containing absolute ethanol.
[\[13\]](#)
- Induce crystallization by placing the mixture in an ice bath for 30 minutes.[\[13\]](#)
- Collect the product by filtration, wash, and dry.



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Synthesis of **N-Benzylideneaniline** Workflow

Protocol for Spectroscopic Characterization

FTIR Spectroscopy:

- Prepare the sample as a KBr pellet or as a nujol mull.
- Acquire the spectrum using an FTIR spectrometer, typically in the range of 4000-400 cm^{-1} .
[\[17\]](#)
- Analyze the resulting spectrum for characteristic peaks, notably the C=N stretch around 1625 cm^{-1} .
[\[13\]](#)

NMR Spectroscopy:

- Dissolve a small amount of the purified **N-benzylideneaniline** (e.g., 40-45 mg) in approximately 0.5 mL of a deuterated solvent, such as CDCl_3 , in an NMR tube.
[\[25\]](#)
- Acquire ^1H and ^{13}C NMR spectra using an NMR spectrometer (e.g., 400 MHz).
[\[19\]](#)
- Process the spectra and identify the chemical shifts corresponding to the azomethine proton/carbon and the aromatic protons/carbons.

Synthesis of a Nickel(II)-N-Benzylideneaniline Complex[\[15\]](#)

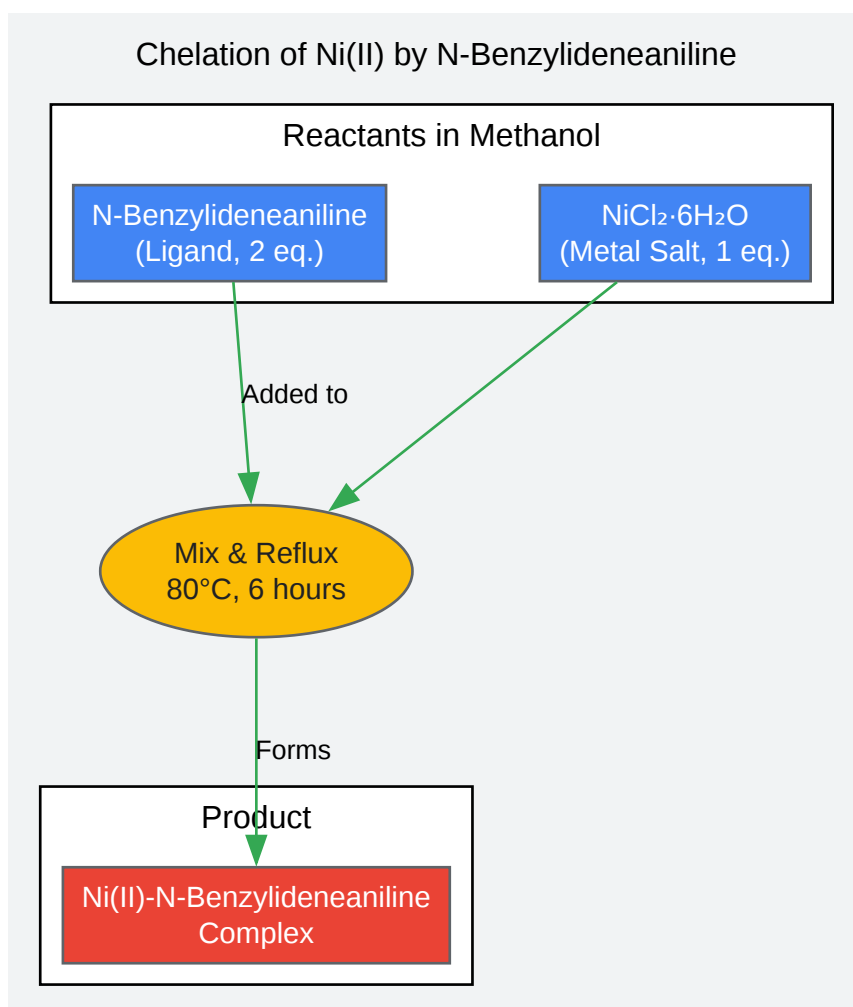
This protocol outlines the use of **N-benzylideneaniline** as a ligand to form a metal complex.

Materials:

- **N-benzylideneaniline** (synthesized as above)
- Nickel(II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)
- Methanol (dry)
- Reflux apparatus

Procedure:

- Prepare a solution of the **N-benzylideneaniline** ligand by dissolving 2 molar equivalents (e.g., 3.625 g, 0.02 mol) in methanol (e.g., 10 mL) in a flask.[13]
- In a separate flask, dissolve 1 molar equivalent of $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ (e.g., 2.377 g, 0.01 mol) in dry methanol (e.g., 5 mL).[13]
- Mix the methanolic solutions of the metal salt and the ligand in a larger round-bottom flask equipped for reflux.
- Heat the mixture to reflux at 80 °C with constant stirring for six hours.[13]
- After the reaction is complete, the complex can be isolated, purified, and characterized.



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Formation of a Nickel(II) Complex

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